

Personal protective equipment for handling 4-(3-Hydroxypropyl)morpholine

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Compound of Interest

Compound Name: 4-(3-Hydroxypropyl)morpholine

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Essential Safety and Handling Guide for 4-(3-Hydroxypropyl)morpholine

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **4-(3-Hydroxypropyl)morpholine** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development to ensure safe handling and minimize exposure risks.

Chemical Identifier:

Property	Value
Chemical Name	4-(3-Hydroxypropyl)morpholine
Synonyms	3-(4-Morpholinyl)-1-propanol, 3-Morpholinopropanol
CAS Number	4441-30-9[1]
Molecular Formula	C ₇ H ₁₅ NO ₂ [1]
Molecular Weight	145.20 g/mol [1]

Hazard Identification and GHS Classification:

4-(3-Hydroxypropyl)morpholine is a hazardous chemical that requires careful handling.

Hazard Class	Category	GHS Pictogram	Signal Word	Hazard Statement
Skin Corrosion/Irritation	1B	Corrosion	Danger	H314: Causes severe skin burns and eye damage. [1]
Serious Eye Damage/Eye Irritation	1	Corrosion		H314: Causes severe skin burns and eye damage. [1]
Reproductive Toxicity	2	Health Hazard		H361fd: Suspected of damaging fertility or the unborn child. [1]

Physical and Chemical Properties:

Property	Value
Appearance	Light yellow to yellow to orange clear liquid
Boiling Point	240-241 °C
Flash Point	85 °C (185 °F) - closed cup [1]
Density	1.049 g/mL at 25 °C

Personal Protective Equipment (PPE)

Strict adherence to PPE guidelines is mandatory to prevent exposure.

Body Part	Required PPE	Specification
Hands	Chemical-resistant gloves	Nitrile or neoprene gloves are preferred. Always wear two pairs of chemotherapy gloves meeting ASTM D6978 standard.
Body	Protective clothing	A disposable, impermeable gown made of polyethylene-coated polypropylene or similar laminate material. Laboratory coats made of cloth are not suitable.
Eyes/Face	Eye and face protection	Chemical safety goggles and a face shield, or a full face-piece respirator. [2]
Respiratory	Respiratory protection	A fit-tested NIOSH-approved respirator (e.g., N95 or N100) for particulates. For vapors or splash hazards, a full face-piece chemical cartridge respirator or a powered air-purifying respirator (PAPR) is required.

Operational Plan: Step-by-Step Handling Procedures

1. Pre-Operational Checks:

- Ensure an emergency shower and eyewash station are readily accessible and functional.[\[2\]](#)
- Verify that a spill kit appropriate for corrosive and combustible materials is available.
- Confirm that the designated work area, preferably a chemical fume hood, has proper ventilation.[\[3\]](#)

- Inspect all PPE for integrity before donning.

2. Handling Procedure:

- Work exclusively within a certified chemical fume hood.[4]
- Ground and bond containers and receiving equipment to prevent static discharge.[5][6]
- Use only non-sparking tools.[2][5]
- Avoid inhalation of vapors and direct contact with skin and eyes.[5][7]
- Keep the container tightly closed when not in use.[2][8]
- Do not eat, drink, or smoke in the handling area.[2][5]

3. Post-Handling Procedure:

- Wash hands and any potentially exposed skin thoroughly with soap and water after handling.
[9]
- Carefully doff PPE to avoid cross-contamination.
- Clean and decontaminate the work area.
- Store **4-(3-Hydroxypropyl)morpholine** in a well-ventilated, cool, and dry place away from heat and ignition sources.[5][8] It should be stored in a locked area accessible only to authorized personnel.[4][8]

First-Aid Measures

Exposure Route	First-Aid Procedure
Skin Contact	Immediately remove all contaminated clothing. [2] Rinse the affected skin with plenty of water for at least 15 minutes.[2][9] Seek immediate medical attention.[7][10]
Eye Contact	Immediately rinse cautiously with water for several minutes.[2] Remove contact lenses if present and easy to do so. Continue rinsing for at least 30 minutes.[7] Seek immediate medical attention.[2][7]
Inhalation	Move the person to fresh air and keep them comfortable for breathing.[2][9] If breathing is difficult or has stopped, provide artificial respiration.[7][10] Call a poison center or doctor immediately.[2][10]
Ingestion	Do NOT induce vomiting.[2] Rinse the mouth with water.[9] Never give anything by mouth to an unconscious person.[9][10] Seek immediate medical attention.[2][10]

Disposal Plan

1. Waste Collection:

- Collect all waste, including empty containers and contaminated PPE, in designated, properly labeled, and sealed containers.

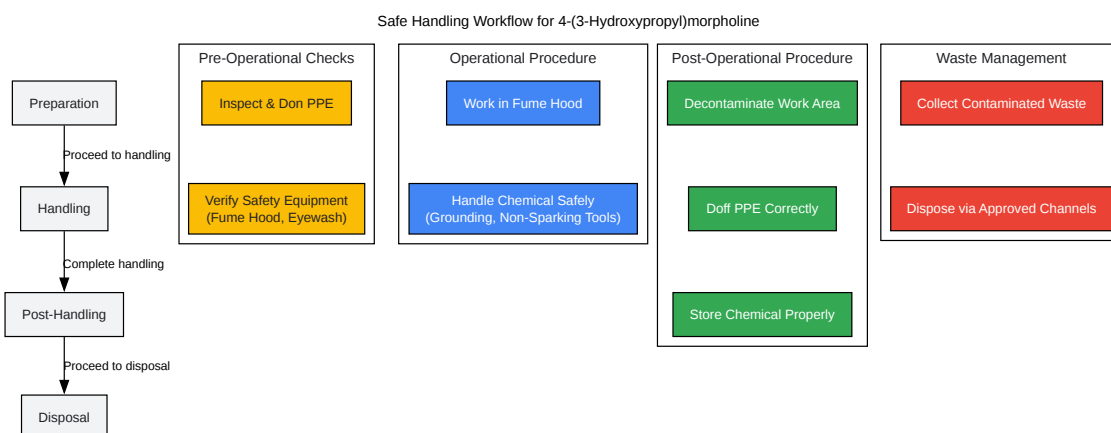
2. Waste Treatment and Disposal:

- Dispose of contents and containers in accordance with local, state, and federal regulations at an approved waste disposal plant.[6][8]
- Do not allow the product to enter drains.[4][8]

- Contaminated packaging should be treated as the chemical itself and disposed of accordingly.[3]

Visual Workflow for Safe Handling

The following diagram illustrates the essential workflow for the safe handling of **4-(3-Hydroxypropyl)morpholine**, from preparation to disposal.



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Caption: Workflow for handling **4-(3-Hydroxypropyl)morpholine**.

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